

# In-Depth Technical Guide: Safety and Handling of p-Hydroxyphenyl chloroacetate

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## Compound of Interest

Compound Name: *p*-Hydroxyphenyl chloroacetate

Cat. No.: B079083

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling protocols for **p-Hydroxyphenyl chloroacetate** (CAS Number: 10421-12-2). Due to the absence of a dedicated Safety Data Sheet (SDS), this document compiles and extrapolates information from the known hazards of its constituent functional groups—a phenolic hydroxyl group and a chloroacetate ester—as well as data from structurally similar compounds. This guide is intended to supplement, not replace, standard laboratory safety procedures and professional judgment.

## Chemical and Physical Properties

A foundational understanding of the physical characteristics of **p-Hydroxyphenyl chloroacetate** is essential for its safe handling and use in experimental settings. The following table summarizes the available quantitative data for this compound.

Property	Value	Reference
CAS Number	10421-12-2	[1]
Molecular Formula	C <sub>8</sub> H <sub>7</sub> ClO <sub>3</sub>	[1]
Molecular Weight	186.59 g/mol	[1]
Boiling Point	308.9°C at 760 mmHg	[1]
Flash Point	140.6°C	[1]
Density	1.363 g/cm <sup>3</sup>	[1]
Refractive Index	1.561	[1]
Vapor Pressure	0.000364 mmHg at 25°C	[1]

## Hazard Identification and Risk Assessment

While specific toxicological data for **p-Hydroxyphenyl chloroacetate** is not readily available, a hazard assessment can be extrapolated from the known risks associated with aryl esters and chloroacetates.

### Potential Health Hazards:

- **Acute Toxicity:** Chloroacetate esters are known to be harmful if swallowed, inhaled, or absorbed through the skin.[2]
- **Skin and Eye Irritation:** Direct contact can cause skin irritation and serious eye irritation or damage.[2]
- **Respiratory Irritation:** Inhalation of dust or vapors may cause respiratory tract irritation.[2]
- **Sensitization:** Repeated or prolonged contact may lead to skin sensitization.

### Potential Reactivity Hazards:

- **Reaction with Water/Moisture:** Similar to other chloroacetate esters, **p-Hydroxyphenyl chloroacetate** may react with water or moist air, potentially producing hydrogen chloride gas, which is corrosive.

- Incompatible Materials: Avoid contact with strong oxidizing agents, strong bases, and acids.
- Hazardous Decomposition: Thermal decomposition may produce toxic and corrosive gases, including hydrogen chloride and carbon oxides.

## Safe Handling and Personal Protective Equipment (PPE)

Adherence to strict safety protocols is paramount when handling **p-Hydroxyphenyl chloroacetate**. The following guidelines are based on best practices for handling reactive and potentially toxic chemicals.<sup>[3][4]</sup>

### Engineering Controls:

- Work in a well-ventilated laboratory, preferably within a chemical fume hood, especially when heating the substance or performing reactions that may generate vapors or aerosols.
- Ensure easy access to an emergency eyewash station and safety shower.

### Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles are mandatory. A face shield should be worn in situations with a higher risk of splashing.
- Hand Protection: Wear appropriate chemical-resistant gloves. Inspect gloves for any signs of degradation before use.
- Skin and Body Protection: A lab coat should be worn at all times. For procedures with a higher risk of exposure, consider additional protective clothing.
- Respiratory Protection: If working outside of a fume hood or if there is a risk of generating dust or aerosols, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and acid gases should be used.

## Experimental Protocols

The following section outlines a potential synthetic route for **p-Hydroxyphenyl chloroacetate** based on established methods for the esterification of phenols. This protocol should be adapted and optimized based on specific laboratory conditions and a thorough risk assessment.

## Synthesis of p-Hydroxyphenyl chloroacetate via Esterification

This procedure is adapted from the general method for the esterification of phenols with acyl chlorides.<sup>[5][6][7]</sup>

Materials:

- p-Hydroxyphenol (4-aminophenol)
- Chloroacetyl chloride
- Anhydrous aprotic solvent (e.g., dichloromethane, diethyl ether)
- Anhydrous base (e.g., pyridine, triethylamine)

Procedure:

- In a clean, dry, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a nitrogen inlet, dissolve p-Hydroxyphenol in the anhydrous aprotic solvent under an inert atmosphere.
- Cool the solution in an ice bath to 0-5°C.
- Slowly add the anhydrous base to the solution while stirring.
- From the dropping funnel, add a solution of chloroacetyl chloride in the same anhydrous solvent dropwise to the reaction mixture over a period of 30-60 minutes, maintaining the temperature below 10°C.
- After the addition is complete, allow the reaction mixture to slowly warm to room temperature and stir for an additional 2-4 hours, or until reaction completion is confirmed by TLC.

- Quench the reaction by the slow addition of cold water.
- Separate the organic layer. Wash the organic layer sequentially with dilute hydrochloric acid, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate.
- Filter the drying agent and remove the solvent under reduced pressure to yield the crude **p-Hydroxyphenyl chloroacetate**.
- The crude product can be further purified by recrystallization or column chromatography.

Safety Workflow for Synthesis:



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Caption: Workflow for the safe synthesis of **p-Hydroxyphenyl chloroacetate**.

## Storage and Stability

Proper storage is crucial to maintain the integrity of **p-Hydroxyphenyl chloroacetate** and to prevent hazardous situations.

- **Storage Conditions:** Store in a tightly sealed container in a cool, dry, and well-ventilated area.
- **Incompatibilities:** Keep away from incompatible materials such as strong oxidizing agents, strong bases, and acids.
- **Moisture Sensitivity:** Protect from moisture to prevent hydrolysis and the release of corrosive byproducts.

## Emergency Procedures

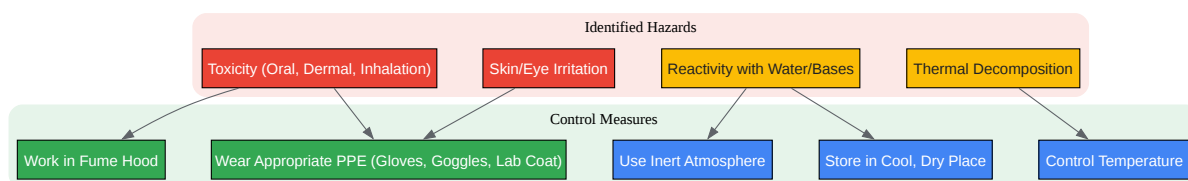
### Spill Response:

- Evacuate the area and ensure adequate ventilation.
- Wear appropriate PPE, including respiratory protection.
- For solid spills, carefully sweep up the material to avoid generating dust and place it in a sealed container for disposal.
- For liquid spills, absorb with an inert material (e.g., vermiculite, sand) and place in a sealed container for disposal.
- Wash the spill area thoroughly with soap and water.

### First Aid Measures:

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing and shoes. Seek medical attention if irritation persists.
- Inhalation: Move the victim to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. If the victim is conscious and alert, rinse their mouth and give 2-4 cupfuls of milk or water. Seek immediate medical attention.

### Logical Relationship of Hazards and Protective Measures:



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Caption: Relationship between hazards of **p-Hydroxyphenyl chloroacetate** and control measures.

## Disposal Considerations

All waste materials containing **p-Hydroxyphenyl chloroacetate** should be treated as hazardous waste.

- **Waste Segregation:** Segregate halogenated organic waste from non-halogenated waste.
- **Containerization:** Collect waste in clearly labeled, sealed containers.
- **Disposal:** Dispose of chemical waste in accordance with all local, state, and federal regulations. Contact your institution's environmental health and safety department for specific guidance.

This technical guide is intended to provide a starting point for the safe handling of **p-Hydroxyphenyl chloroacetate**. Researchers, scientists, and drug development professionals are encouraged to use this information to conduct their own comprehensive risk assessments before commencing any experimental work with this compound. Always prioritize safety and adhere to the established protocols of your institution.

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